

Technical Guide: Carvedilol Hydrolytic Degradation & Impurity Profiling[1][2]

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Compound of Interest

Compound Name:	Decarbazolyl Desmethyl Carvedilol
CAS No.:	114849-42-2
Cat. No.:	B130594

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Executive Summary

Carvedilol is a non-selective

-adrenergic and

-adrenergic antagonist used in the management of hypertension and congestive heart failure.

[1][2][3][4] While chemically robust due to its carbazole backbone, Carvedilol exhibits specific vulnerabilities to hydrolytic degradation under stress conditions (acidic/basic), primarily targeting the secondary amine linkage and ether bonds.[1]

This guide provides a structural analysis of these degradation pathways, defines the resulting impurities (specifically Impurity E and the Carbazole-amine derivative), and outlines a self-validating HPLC/LC-MS protocol for their detection.[1][2][3]

Chemical Basis of Instability

Carvedilol's structure consists of a lipophilic 9H-carbazole moiety linked via an ether bond to a propanolamine chain, which terminates in a 2-methoxyphenoxy tail.[1][2][3]

Structural Vulnerabilities[3]

- Secondary Amine Linkage (): The core site of hydrolytic cleavage.[1] Under strong acidic or basic stress, the bond between the propanol chain and the ethyl-phenoxy tail is susceptible to scission.[1]
- Ether Bonds (): While generally stable, the ether linkage connecting the carbazole ring to the side chain can undergo cleavage under extreme acidic conditions (pH < 1, elevated temperature).[1]
- Carbazole Nitrogen: Susceptible to N-alkylation (process impurity formation) but relatively stable to hydrolysis.[1][2][3]

Hydrolytic Degradation Pathways

The primary hydrolytic degradation of Carvedilol follows a pathway of C-N bond cleavage.[1] This reaction is catalyzed by hydronium ions (acid hydrolysis) or hydroxide ions (base hydrolysis), resulting in two primary fragments.[1]

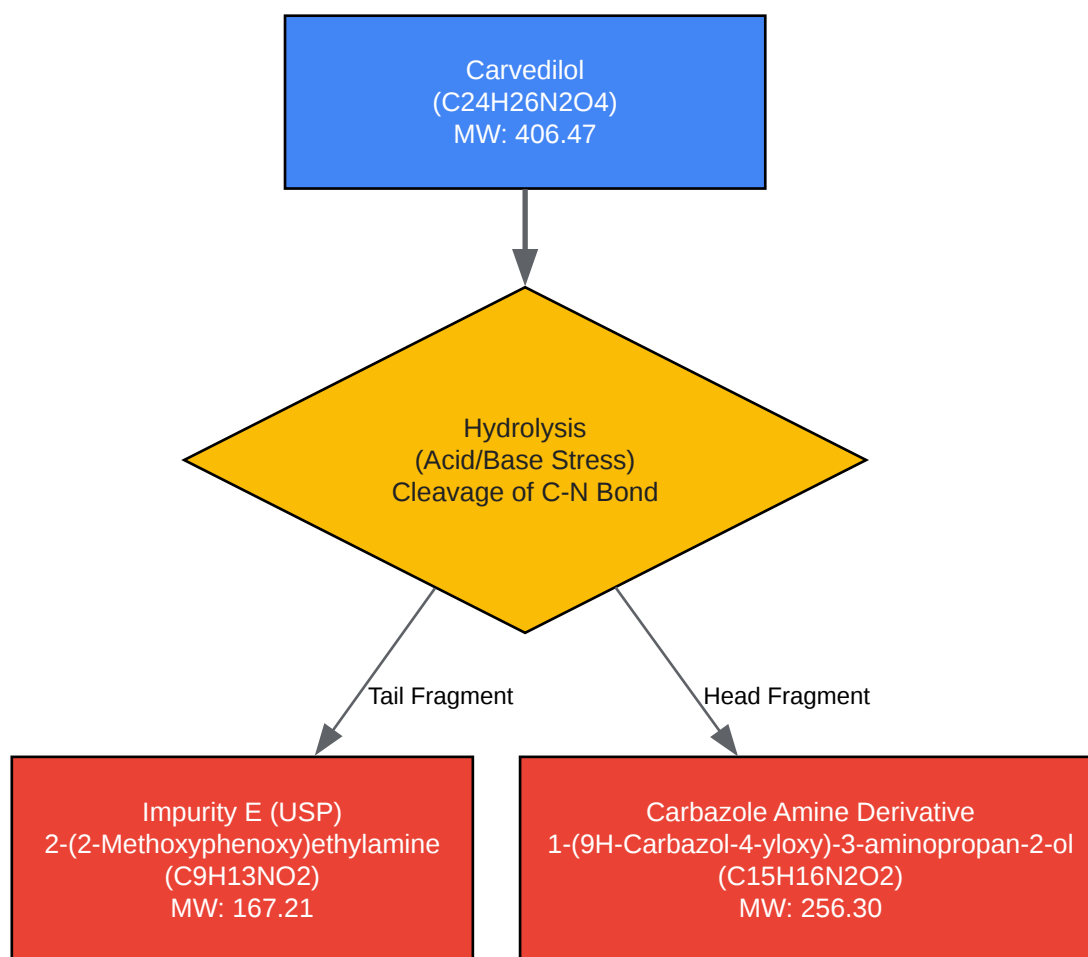
Mechanism: Acid/Base Catalyzed Hydrolysis

The degradation yields:[1]

- Impurity E (USP/EP):2-(2-Methoxyphenoxy)ethylamine.[1][2][3]
- Carbazole Derivative:1-(9H-Carbazol-4-yloxy)-3-aminopropan-2-ol.[1][2][3][4][5][6][7][8]

This pathway effectively "snaps" the molecule at the secondary amine, separating the pharmacophore's head (carbazole) from its tail (phenoxy).[1]

Visualization: Degradation Pathway



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Caption: Primary hydrolytic cleavage of Carvedilol yielding Impurity E and the Carbazole-amine derivative.

Key Impurity Profile (Hydrolytic vs. Process)

Distinguishing between degradation products and process impurities is critical for regulatory compliance (ICH Q3A/Q3B).^{[1][3]}

Impurity Name	Common Code	Structure/Chemical Name	Origin
Carvedilol	API	1-(9H-Carbazol-4-yloxy)-3-[[2-(2-methoxyphenoxy)ethyl]amino]propan-2-ol	Active
Impurity E	USP/EP Imp E	2-(2-Methoxyphenoxy)ethyl amine	Degradation (Hydrolytic)
Carbazole Amine	Deg.[1][2][3][4] Product	1-(9H-Carbazol-4-yloxy)-3-aminopropan-2-ol	Degradation (Hydrolytic)
Impurity A	USP Imp A	Bis-carbazole derivative (Bis-alkylation)	Process (Synthesis)
Impurity B	USP Imp B	Bis-amine derivative	Process (Synthesis)
Impurity C	USP Imp C	N-Benzyl Carvedilol	Process (Synthesis)

Note: While Impurities A, B, and C are major process impurities, Impurity E is the specific marker for hydrolytic instability.[1]

Experimental Protocol: Forced Degradation

To validate the stability-indicating nature of an analytical method, the following stress testing protocol is recommended.

Acid Hydrolysis[9]

- Preparation: Transfer 10 mg of Carvedilol API into a 50 mL volumetric flask.
- Stress Induction: Add 5 mL of 1N HCl.
- Incubation: Reflux at 60°C for 4–6 hours. (Note: Carvedilol is relatively resistant; milder conditions may not yield sufficient degradation).[1]

- Neutralization: Cool to room temperature and neutralize with 5 mL of 1N NaOH.
- Dilution: Dilute to volume with mobile phase.

Base Hydrolysis

- Preparation: Transfer 10 mg of Carvedilol API into a 50 mL volumetric flask.
- Stress Induction: Add 5 mL of 1N NaOH.
- Incubation: Reflux at 60°C for 4 hours.
- Neutralization: Cool and neutralize with 5 mL of 1N HCl.
- Dilution: Dilute to volume with mobile phase.

Self-Validating Check: The mass balance (Assay % + Impurities %) must be between 95–105%.^{[1][2][3]} If significant precipitation occurs upon neutralization, ensure the diluent contains sufficient organic solvent (Methanol/Acetonitrile) to solubilize the fragments.^[1]

Analytical Strategy (HPLC/LC-MS)

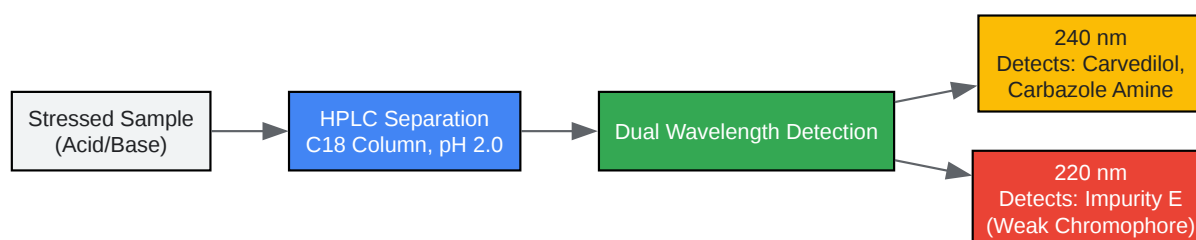
The following method separates Carvedilol from its hydrolytic impurities (Impurity E) and process impurities.^{[1][3]}

Chromatographic Conditions

- Column: C18 (L1), 250 x 4.6 mm, 5 µm (e.g., Inertsil ODS-3V or Purospher STAR).^{[1][3]}
- Mobile Phase A: Phosphate Buffer pH 2.0 (20 mM KH₂PO₄ adjusted with H₃PO₄).
- Mobile Phase B: Acetonitrile : Methanol (50:50).^[1]
- Flow Rate: 1.0 mL/min.^{[1][9]}
- Detection:
 - 240 nm: Optimal for Carvedilol and Carbazole derivatives.^[1]

- 220 nm: Required for Impurity E (low UV absorbance due to lack of carbazole chromophore).[1]
- Gradient Program:
 - 0 min: 70% A / 30% B[1]
 - 30 min: 20% A / 80% B[1][2]
 - 40 min: 20% A / 80% B[1][2]
 - 45 min: 70% A / 30% B[1][2]

Analytical Workflow



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Caption: Dual-wavelength strategy is required to detect the carbazole-lacking Impurity E.

References

- Chavan, P. B., et al. (2023).[1] Analytical Technique for Carvedilol and Ivabradine determination from pure and Pharmaceutical Dosage Forms: A Review. Asian Journal of Pharmaceutical Analysis.
- Rao, L. S. S., et al. (2015).[1] A simple, linear, rapid, precise and stability-indicating analytical method... for Carvedilol. Journal of Chemical and Pharmaceutical Research.
- United States Pharmacopeia (USP). Carvedilol Monograph: Organic Impurities. USP-NF.[1][2][6] [1]

- Hassib, S. T., et al. (2014).[1] Non-Aqueous Electromigration Analysis of Some Degradation Products of Carvedilol. Iranian Journal of Pharmaceutical Research.
- Galande, V. R., et al. (2019).[1] Method development and forced degradation studies of carvedilol by RP-HPLC. International Journal of Pharmacy and Analytical Research.[1][4]

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Sources

- 1. Carvedilol - Wikipedia [en.wikipedia.org]
- 2. 1-[[9-[2-Hydroxy-3-[[2-(2-methoxy-phenoxy)ethyl]amino]propyl]-9H-carbazol-4-yl]oxy]-3-[[2-(2-methoxyphenoxy)ethyl]amino]-propan-2-ol [lgcstandards.com]
- 3. 1-(9H-carbazol-4-yloxy)-3-[2-(2-methoxyphenoxy)ethylamino]propan-2-ol;hydron | C24H27N2O4+ | CID 68866051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ijpsonline.com [ijpsonline.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. uspnf.com [uspnf.com]
- 7. US8449914B2 - Controlled release carvedilol compositions - Google Patents [patents.google.com]
- 8. journals.iucr.org [journals.iucr.org]
- 9. researchgate.net [researchgate.net]
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